

# Application Note: UV-Spectrophotometric Analysis of Razel-F in Pharmaceutical Formulations

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## Compound of Interest

Compound Name: Razel-F

Cat. No.: B15184821

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## Abstract

This application note details a validated UV-Spectrophotometric method for the simultaneous quantification of Rosuvastatin Calcium and Fenofibrate in the combined pharmaceutical formulation, **Razel-F**. The method is simple, rapid, cost-effective, and suitable for routine quality control analysis. The protocol is based on the simultaneous equation method, which involves the measurement of absorbance at two different wavelengths. This document provides comprehensive experimental protocols, data presentation in tabular format, and a visual representation of the analytical workflow.

## Introduction

**Razel-F** is a combination drug product containing Rosuvastatin and Fenofibrate, indicated for the treatment of mixed dyslipidemia.[1][2][3][4] Rosuvastatin is a statin that inhibits HMG-CoA reductase, a key enzyme in cholesterol synthesis, while Fenofibrate is a fibrate that primarily lowers triglyceride levels.[3][4][5] The simultaneous estimation of these two active pharmaceutical ingredients (APIs) is crucial for ensuring the quality and efficacy of the final product. UV-Visible Spectrophotometry offers a straightforward and accessible analytical approach for this purpose. The method relies on the differential absorption of UV radiation by Rosuvastatin and Fenofibrate at their respective wavelengths of maximum absorbance ( $\lambda_{max}$ ).

## Principle of the Method

The simultaneous equation method is based on the principle that for a solution containing two absorbing drugs, the absorbance at any wavelength is the sum of the individual absorbances of the two drugs. By measuring the absorbance of the sample solution at the  $\lambda_{\text{max}}$  of both drugs, a set of two simultaneous equations can be formed and solved to determine the concentration of each component.

## Experimental Protocols

### Instrumentation and Reagents

- Instrument: A double beam UV-Visible Spectrophotometer with a spectral bandwidth of 1 nm and a pair of 1 cm matched quartz cells.
- Reagents:
  - Methanol (AR Grade)
  - Rosuvastatin Calcium reference standard
  - Fenofibrate reference standard
  - **Razel-F** tablets (e.g., **Razel-F** 10 containing 10 mg of Rosuvastatin and 67 mg of Fenofibrate)[6]

### Preparation of Standard Stock Solutions

- Rosuvastatin Stock Solution (100  $\mu\text{g/mL}$ ): Accurately weigh 10 mg of Rosuvastatin Calcium reference standard and transfer it to a 100 mL volumetric flask. Dissolve in a sufficient amount of methanol and sonicate for 15 minutes. Make up the volume to 100 mL with methanol.[6]
- Fenofibrate Stock Solution (100  $\mu\text{g/mL}$ ): Accurately weigh 10 mg of Fenofibrate reference standard and transfer it to a 100 mL volumetric flask. Dissolve in a sufficient amount of methanol and sonicate for 15 minutes. Make up the volume to 100 mL with methanol.[6]

### Determination of $\lambda_{\text{max}}$

- From the standard stock solutions, prepare appropriate dilutions of Rosuvastatin Calcium and Fenofibrate in methanol.
- Scan each solution in the UV range of 200-400 nm against a methanol blank.
- The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for Rosuvastatin Calcium is typically observed around 243 nm, and for Fenofibrate, it is around 287 nm.[7][8] An iso-absorptive point, where both drugs have the same absorptivity, may be observed around 256 nm.

## Preparation of Calibration Curves

- Rosuvastatin: From the Rosuvastatin stock solution, prepare a series of dilutions in methanol to obtain concentrations in the range of 1-10  $\mu\text{g/mL}$ . [6][9]
- Fenofibrate: From the Fenofibrate stock solution, prepare a series of dilutions in methanol to obtain concentrations in the range of 2-20  $\mu\text{g/mL}$ . [6][9]
- Measure the absorbance of each dilution at 243 nm and 287 nm.
- Plot a graph of absorbance versus concentration for each drug at both wavelengths to establish Beer's law and determine the absorptivity coefficients.

## Preparation of Sample Solution from Razel-F Tablets

- Weigh and finely powder ten **Razel-F** tablets.
- Accurately weigh a quantity of the tablet powder equivalent to 10 mg of Rosuvastatin Calcium (which will also contain a proportional amount of Fenofibrate, e.g., 67 mg) and transfer it to a 100 mL volumetric flask. [6]
- Add approximately 50 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of the drugs.
- Make up the volume to 100 mL with methanol.
- Filter the solution through a suitable filter paper to remove any insoluble excipients.

- From the filtrate, prepare a suitable dilution in methanol to bring the concentration within the linearity range of both drugs.

## Simultaneous Estimation

- Measure the absorbance of the sample solution at 243 nm (A1) and 287 nm (A2).
- The concentration of Rosuvastatin (CR) and Fenofibrate (CF) can be calculated using the following simultaneous equations:

$$A1 = ax1 * CR + ay1 * CF \quad A2 = ax2 * CR + ay2 * CF$$

Where:

- ax1 and ax2 are the absorptivities of Rosuvastatin at 243 nm and 287 nm, respectively.
- ay1 and ay2 are the absorptivities of Fenofibrate at 243 nm and 287 nm, respectively.

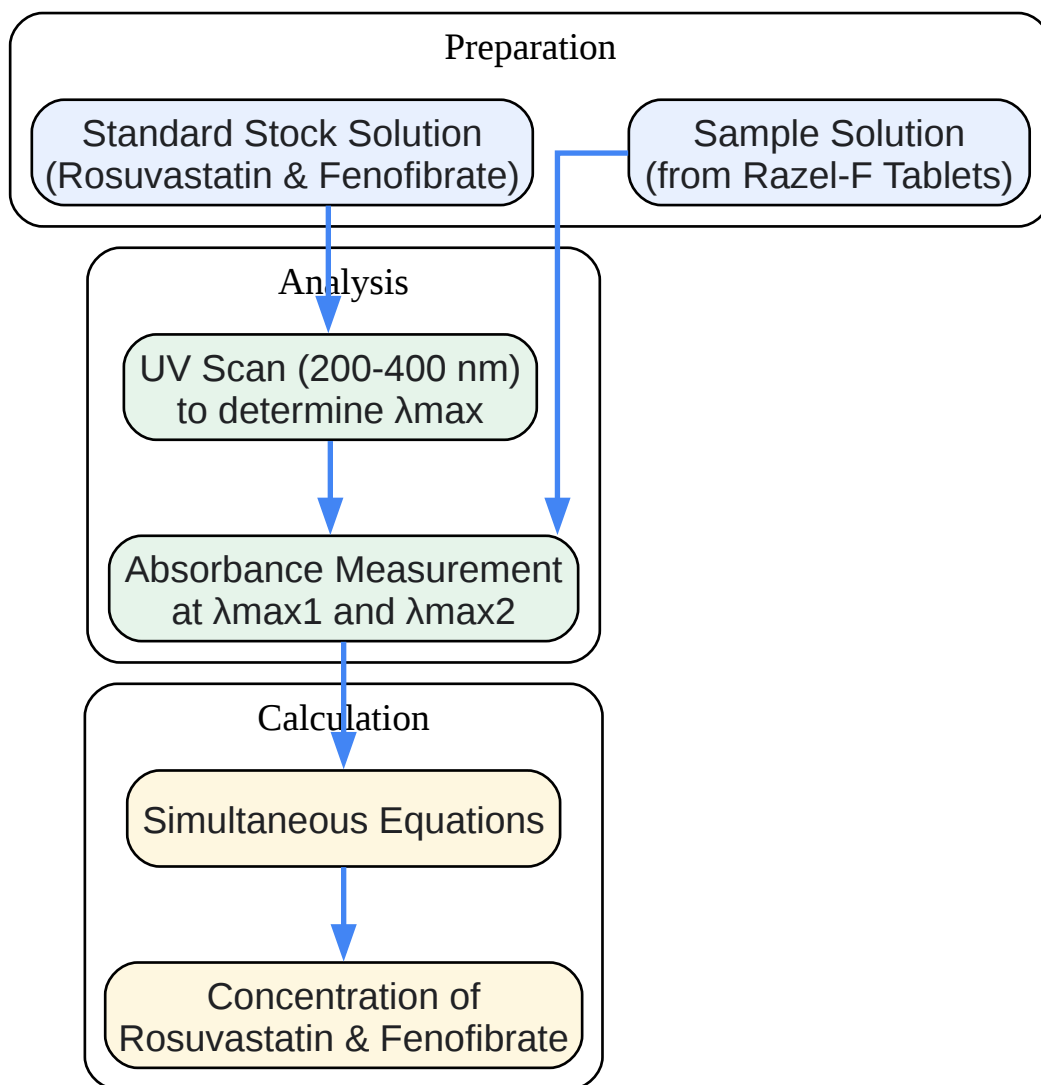
## Data Presentation

### Method Validation Parameters

Parameter	Rosuvastatin Calcium	Fenofibrate	Reference
$\lambda_{max}$	243 nm	287 nm	[7][8]
Linearity Range	1-10 $\mu\text{g/mL}$	2-20 $\mu\text{g/mL}$	[6][9]
Correlation Coefficient ( $r^2$ )	> 0.999	> 0.999	[7]
Accuracy (% Recovery)	98.9-100.7%	98.9-100.7%	[10]
Precision (%RSD)	< 2	< 2	[10]
Limit of Detection (LOD)	0.19 $\mu\text{g/mL}$	0.28 $\mu\text{g/mL}$	[10]
Limit of Quantification (LOQ)	0.58 $\mu\text{g/mL}$	0.87 $\mu\text{g/mL}$	[10]

## Visualizations

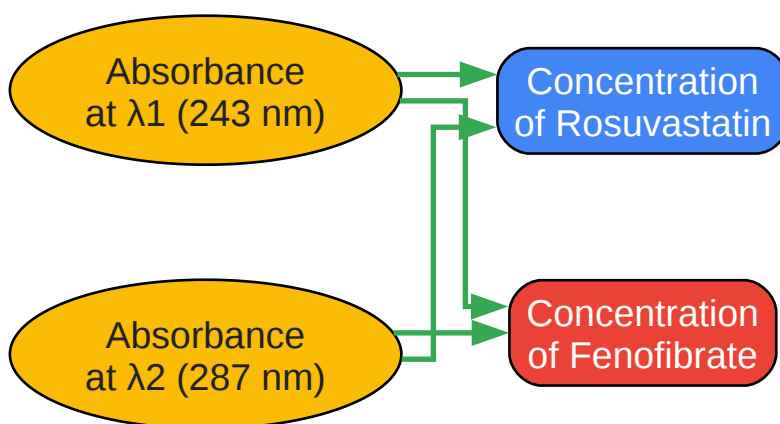
### Experimental Workflow



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Caption: Experimental workflow for UV-Spectrophotometric analysis of **Razel-F**.

## Logical Relationship of Simultaneous Equation Method



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